

Proper Disposal of Sandalore: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Sandalore

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemicals is a critical component of laboratory safety and environmental responsibility. This document provides essential, immediate safety and logistical information for the proper disposal of **Sandalore**, a synthetic sandalwood odorant commonly used in fragrances and research.

Summary of Key Disposal and Safety Data

To facilitate a quick assessment of **Sandalore**'s properties relevant to its disposal, the following table summarizes key quantitative and qualitative data sourced from safety data sheets (SDS).

Property	Data	Citation(s)
Chemical Name	3-Methyl-5-(2,2,3-trimethylcyclopent-3-en-1-yl)pentan-2-ol	[1]
CAS Number	65113-99-7	[2][3]
Physical State	Colorless to pale yellow clear liquid	[3]
Flash Point	>100 °C (212.0 °F) Closed Cup	[3][4]
Toxicity	Oral LD50 in rats > 3000 mg/kg; Not acutely toxic by ingestion.	[2]
Environmental Hazards	Toxic to aquatic life with long-lasting effects.[4][5][6] Considered a marine pollutant. [7]	[4][5][6][7]
Personal Protective Equipment (PPE)	Safety goggles or face shield, solvent-resistant gloves, protective clothing.	[3][6]
Incompatible Materials	Strong acids, alkali, or oxidizing agents.	[3]

Step-by-Step Disposal Protocol for Sandalore

Adherence to the following procedural steps is crucial for the safe and compliant disposal of **Sandalore**. This protocol is designed to minimize risk to personnel and the environment.

Personal Protective Equipment (PPE) and Preparation

- Eye Protection: Always wear safety goggles or a face shield to protect against accidental splashes.[3][6]
- Hand Protection: Wear chemical-resistant gloves to prevent skin contact.[3]

- Protective Clothing: Use a lab coat or other protective clothing as necessary to cover exposed skin.[3]
- Ventilation: Ensure disposal activities are carried out in a well-ventilated area to avoid inhalation of vapors.[3][5]

Handling and Containment of Waste

- Unused or Excess **Sandalore**: Do not dispose of **Sandalore** down the drain or in regular trash.[2] It must be treated as chemical waste.
- Spill Management:
 - Small Spills: Absorb the spill with an inert material such as sand, earth, or vermiculite.[3][4] Wipe the area with an absorbent cloth.[4]
 - Large Spills: Contain the spill using dikes of absorbent material to prevent it from spreading or entering drains.[6][8]
- Waste Collection: Place all **Sandalore** waste, including contaminated absorbent materials and cleaning supplies, into a clearly labeled, approved container for hazardous waste.[2][8] Ensure the container is tightly sealed.[3]

Storage of Waste

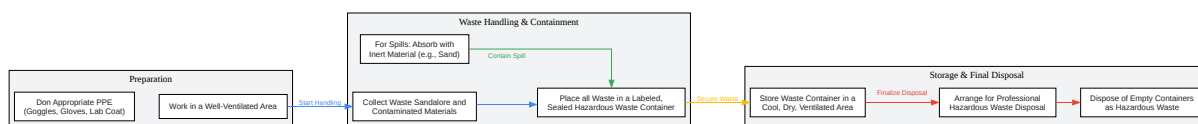
- Store the sealed waste container in a cool, dry, and well-ventilated area away from sources of ignition and incompatible materials like strong acids and oxidizing agents.[3]

Final Disposal

- Professional Disposal: Arrange for the disposal of the **Sandalore** waste through a licensed hazardous waste collection service.[2][5] Follow all local, state, and federal regulations for chemical waste disposal.[3][4]
- Container Disposal: Empty containers may retain product residue and should be taken to an approved waste handling site for recycling or disposal.[5][8] Follow label warnings even after the container is emptied.[8]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Sandalore**, from initial preparation to final disposal.



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Caption: Workflow for the proper disposal of **Sandalore**.

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References

- 1. Sandalore - Wikipedia [en.wikipedia.org]
- 2. Sandalore MSDS/SDS | Supplier & Distributor [polic-chemical.com]
- 3. perfumersupplyhouse.com [perfumersupplyhouse.com]
- 4. parfclub.shop [parfclub.shop]
- 5. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 6. johndwalsh.com [johndwalsh.com]

- 7. Sandalore - CeresLab [cereslab.com]
- 8. mu-intel.com [mu-intel.com]
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